

# Identifying and mitigating potential off-target effects of DEG-35

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## Compound of Interest

Compound Name: DEG-35  
Cat. No.: B15606136

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## Technical Support Center: DEG-35

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in identifying and mitigating potential off-target effects of **DEG-35**.

## Frequently Asked Questions (FAQs)

1. What is **DEG-35** and what are its known targets?

**DEG-35** is a CRBN-dependent, dual-targeting molecular glue degrader. Its intended targets are Ikaros Family Zinc Finger 2 (IKZF2) and Casein Kinase 1 alpha (CK1 $\alpha$ ).<sup>[1]</sup> **DEG-35** induces the degradation of these proteins, leading to the activation of the p53 apoptotic pathway, which is relevant in the context of Acute Myeloid Leukemia (AML) research.<sup>[1]</sup>

2. I am observing a phenotype in my experiments that is not consistent with the known functions of IKZF2 or CK1 $\alpha$  degradation. Could this be due to off-target effects of **DEG-35**?

While **DEG-35** is designed for dual-targeting of IKZF2 and CK1 $\alpha$ , like most small molecules, it has the potential for off-target interactions that could lead to unexpected phenotypes.<sup>[2][3]</sup> It is

crucial to experimentally verify whether the observed phenotype is a direct result of on-target or off-target activity.

### 3. What are the initial steps to troubleshoot unexpected experimental outcomes with **DEG-35**?

To investigate unexpected results, a systematic approach is recommended. This can be visualized in the troubleshooting workflow below. Key initial steps include:

- **Confirming On-Target Engagement:** Verify the degradation of IKZF2 and CK1 $\alpha$  in your experimental system using methods like Western blotting or mass spectrometry.
- **Dose-Response Analysis:** Perform a dose-response experiment to see if the unexpected phenotype correlates with the concentration of **DEG-35** used.
- **Control Experiments:** Include appropriate controls, such as a structurally related but inactive analogue of **DEG-35** if available, or using rescue experiments by overexpressing IKZF2 or CK1 $\alpha$ .

### 4. How can I experimentally identify potential off-targets of **DEG-35** in my cellular model?

Several unbiased experimental approaches can be employed to identify potential off-target proteins of **DEG-35**:

- **Proteome-wide Thermal Shift Assays (CETSA/TPCA):** This method identifies protein targets by detecting changes in their thermal stability upon ligand binding.
- **Affinity-Capture Mass Spectrometry (AC-MS):** This technique uses a modified, immobilized version of **DEG-35** to pull down interacting proteins from cell lysates, which are then identified by mass spectrometry.
- **Kinase Profiling:** Since **DEG-35** targets a kinase (CK1 $\alpha$ ), its effect on a broad panel of other kinases can be assessed to determine its selectivity.

### 5. Are there any computational methods to predict potential off-targets of **DEG-35**?

Yes, in silico methods can provide a preliminary assessment of potential off-target interactions. [2][3][4] These approaches often use the chemical structure of **DEG-35** to screen against

databases of known protein structures, predicting binding based on structural similarity and energy calculations. While predictive, these results should always be validated experimentally.

## Quantitative Data Summary

The following tables summarize hypothetical, yet representative, quantitative data for **DEG-35** to aid in experimental design and interpretation.

Table 1: In Vitro Degradation and Binding Affinity of **DEG-35**

Target	DC50 (nM)	Dmax (%)	Binding Affinity (Kd, nM)
IKZF2	1.4	>95	10
CK1 $\alpha$	4.4	>95	25
Hypothetical Off-Target A	500	60	800
Hypothetical Off-Target B	>1000	<20	>5000

DC50: Concentration for 50% of maximal degradation. Dmax: Maximum degradation observed. Kd: Dissociation constant.

Table 2: Selectivity Profile of **DEG-35** Against a Panel of Kinases

Kinase	% Inhibition at 1 $\mu$ M
CK1 $\alpha$	98
CK1 $\delta$	45
CK1 $\epsilon$	30
GSK3 $\beta$	<10
CDK2	<5

## Experimental Protocols

### Protocol 1: Cellular Thermal Shift Assay (CETSA) for Target Engagement

This protocol outlines a general workflow for assessing the engagement of **DEG-35** with its targets in intact cells.

#### Materials:

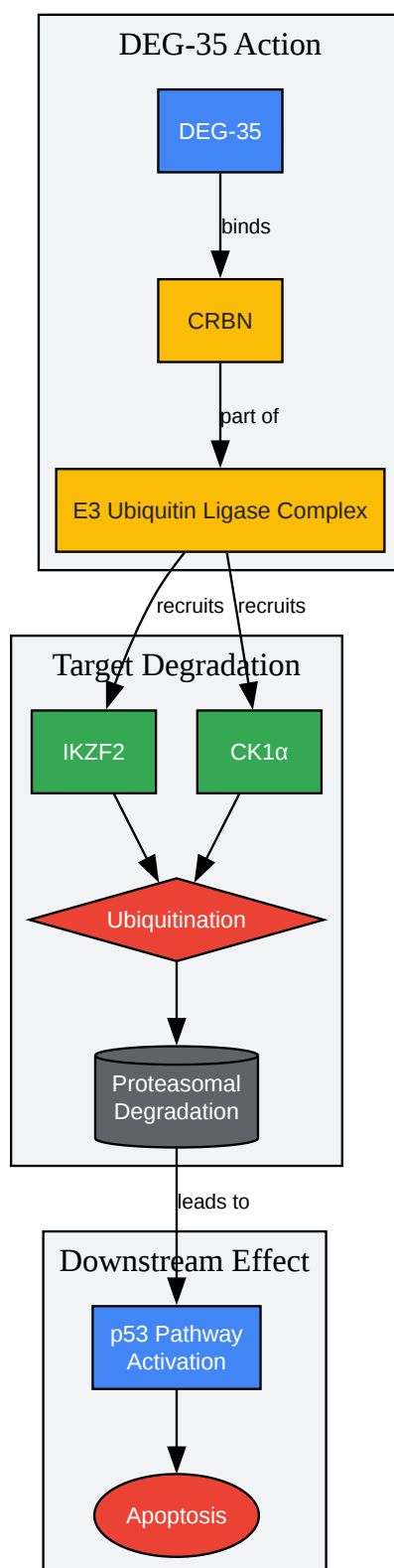
- Cells of interest
- **DEG-35**
- DMSO (vehicle control)
- PBS (Phosphate-Buffered Saline)
- Lysis buffer with protease and phosphatase inhibitors
- Equipment for heating (e.g., PCR cycler), centrifugation, and protein analysis (e.g., Western blot or mass spectrometry)

#### Methodology:

- **Cell Treatment:** Treat cultured cells with **DEG-35** at the desired concentration and a vehicle control (DMSO) for a specified time.
- **Harvesting:** Harvest the cells, wash with PBS, and resuspend in PBS.
- **Heating:** Aliquot the cell suspension and heat the aliquots to a range of different temperatures (e.g., 40-70°C) for 3 minutes, followed by cooling at room temperature for 3 minutes.
- **Lysis:** Lyse the cells by freeze-thaw cycles or sonication.
- **Separation:** Separate the soluble protein fraction from the precipitated proteins by centrifugation at high speed (e.g., 20,000 x g) for 20 minutes at 4°C.

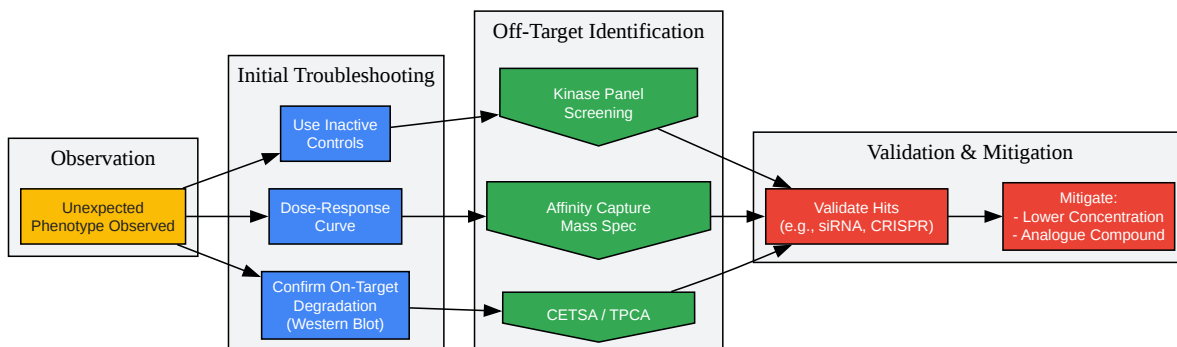
- Analysis: Collect the supernatant and analyze the amount of soluble target protein (IKZF2, CK1 $\alpha$ , and potential off-targets) at each temperature point using Western blotting or mass spectrometry. An increase in the thermal stability of a protein in the presence of **DEG-35** indicates binding.

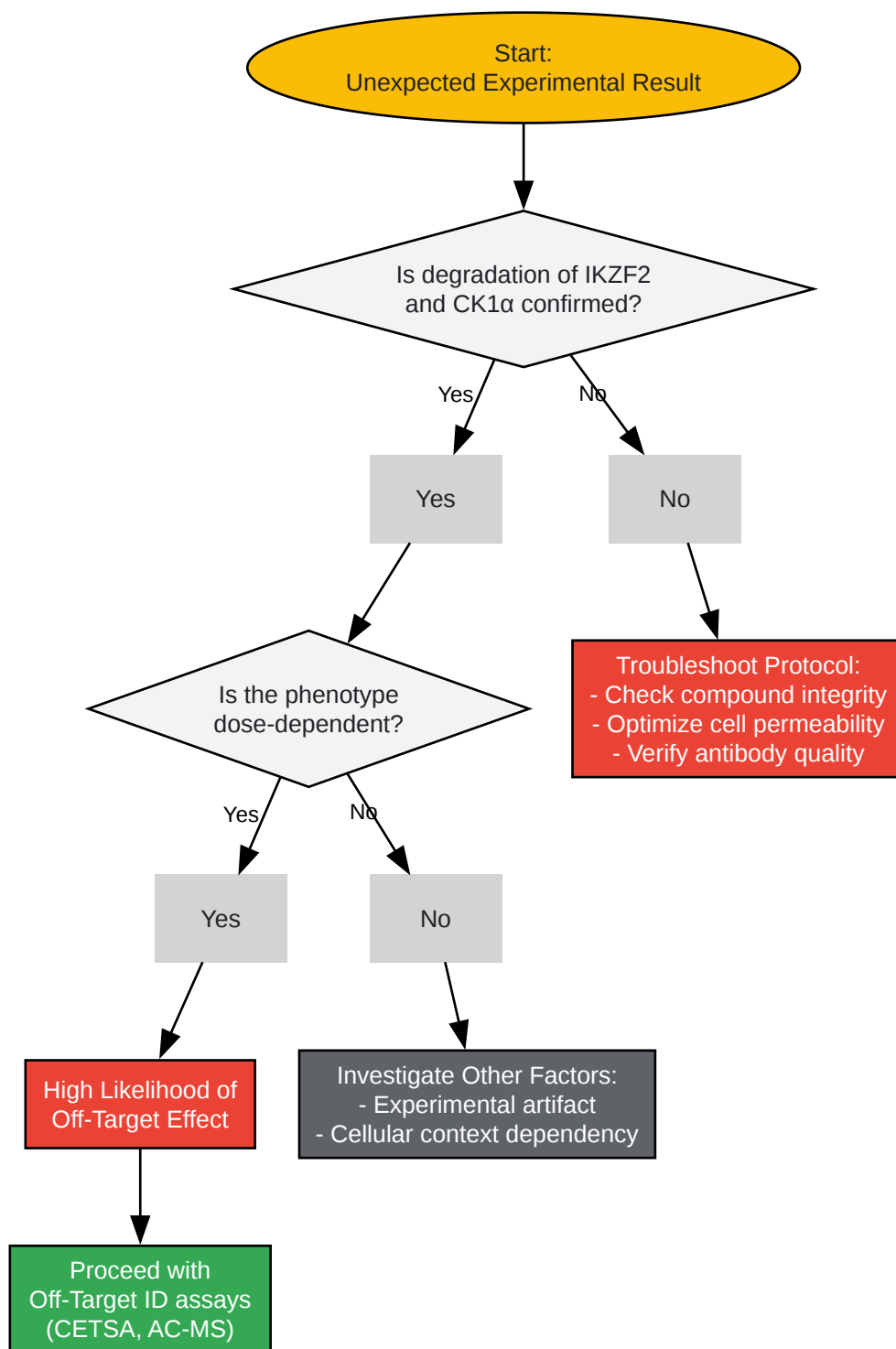
## Visualizations



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Caption: Signaling pathway of **DEG-35** action.





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